

4-Hydroxybenzylbutyrate chemical structure and properties

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Compound of Interest

Compound Name: 4-Hydroxybenzylbutyrate

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An In-depth Technical Guide to Benzyl 4-Hydroxybutanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of Benzyl 4-hydroxybutanoate (CAS No. 91970-62-6), a compound of interest in various scientific domains, including pharmaceuticals and organic synthesis. An important point of clarification is the nomenclature of this compound. While sometimes referred to as 4-hydroxybenzyl butyrate, the correct IUPAC name is benzyl 4-hydroxybutanoate. This distinction is critical as it defines the structure as the benzyl ester of 4-hydroxybutanoic acid, not the butyrate ester of 4-hydroxybenzyl alcohol. This guide will delve into its chemical structure, properties, synthesis, and known biological activities.

Chemical Structure and Properties

Benzyl 4-hydroxybutanoate is characterized by a benzyl group ester-linked to a 4-hydroxybutanoate moiety. This structure imparts both lipophilic and hydrophilic characteristics, influencing its solubility and potential biological interactions.

Table 1: Chemical Identifiers of Benzyl 4-Hydroxybutanoate[1][2]

Identifier	Value
IUPAC Name	benzyl 4-hydroxybutanoate
Synonyms	4-Hydroxy-butanoic acid phenylmethyl ester, 3-(Benzyloxycarbonyl)-1-propanol, Benzyl 4-hydroxybutyrate
CAS Number	91970-62-6
Molecular Formula	C ₁₁ H ₁₄ O ₃
SMILES	<chem>C1=CC=C(C=C1)COC(=O)CCCO</chem>
InChI Key	CRXCATWWXVJNJF-UHFFFAOYSA-N

Table 2: Physicochemical Properties of Benzyl 4-Hydroxybutanoate[1][2]

Property	Value
Molecular Weight	194.23 g/mol
Appearance	Colorless liquid
Boiling Point	322.8 ± 25.0 °C
Density	1.124 ± 0.06 g/cm ³
LogP	1.50
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	6
Topological Polar Surface Area	46.5 Å ²

Note: Some physical properties are predicted values.

Spectroscopic Data:

Detailed experimental spectroscopic data for benzyl 4-hydroxybutanoate is not widely available in public spectral databases. However, based on its structure, the expected signals are:

- ^1H NMR: Protons of the benzyl group (aromatic and methylene), and protons of the butanoate chain (three methylene groups, one of which is adjacent to the hydroxyl group and another to the ester oxygen).
- ^{13}C NMR: Carbon signals for the benzyl group (aromatic and methylene carbons) and the butanoate chain (carbonyl carbon, and three methylene carbons).
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight (194.23 g/mol) and fragmentation patterns characteristic of benzyl esters and aliphatic alcohols.

Synthesis of Benzyl 4-Hydroxybutanoate

Several synthetic routes for benzyl 4-hydroxybutanoate have been described in the literature. The most common methods involve esterification or the ring-opening of a lactone.

Experimental Protocol 1: Esterification of 4-Hydroxybutanoic Acid

This method involves the direct esterification of 4-hydroxybutanoic acid with benzyl alcohol, typically in the presence of an acid catalyst.

Materials:

- 4-Hydroxybutanoic acid
- Benzyl alcohol
- Sulfuric acid (or other suitable acid catalyst like p-toluenesulfonic acid)
- Anhydrous toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)

- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexane)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve 4-hydroxybutanoic acid and a molar excess of benzyl alcohol in toluene.
- Add a catalytic amount of sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and collect the water generated in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to afford pure benzyl 4-hydroxybutanoate.

Experimental Protocol 2: Ring-Opening of γ -Butyrolactone

This approach utilizes the ring-opening of γ -butyrolactone with a benzyl alkoxide or by reaction with benzyl bromide in the presence of a suitable base.

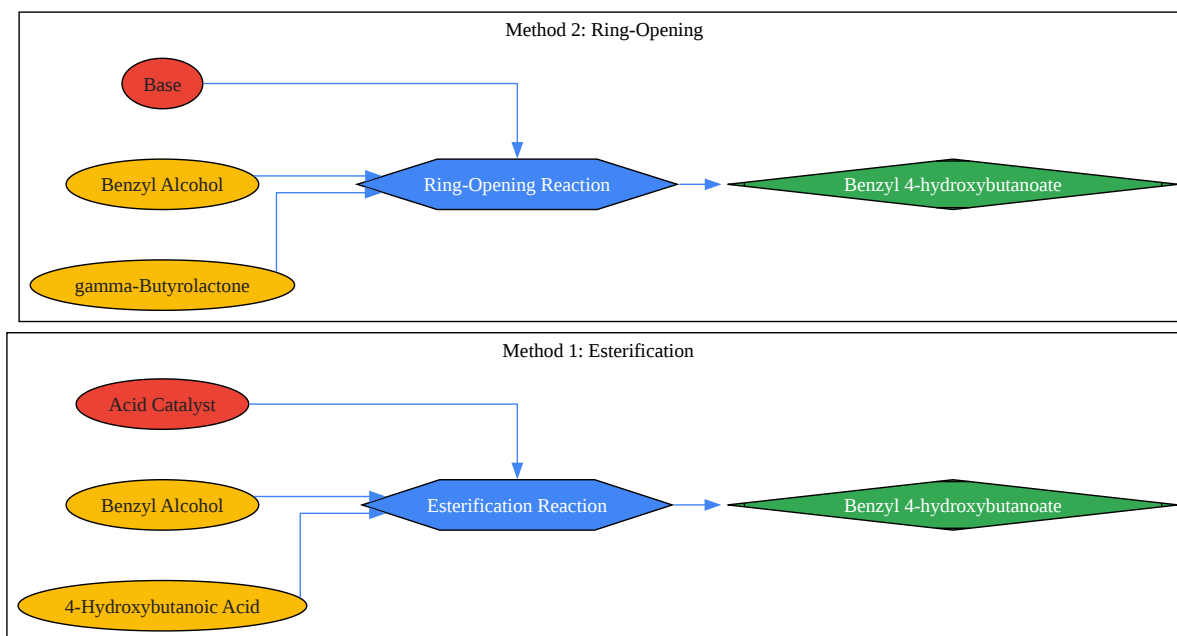
Materials:

- γ -Butyrolactone
- Benzyl alcohol

- Sodium hydride (or another strong base to form the alkoxide)
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- Ammonium chloride solution (for quenching)
- Organic solvents for extraction and chromatography

Procedure:

- To a solution of benzyl alcohol in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon), slowly add sodium hydride at 0 °C to form sodium benzoate.
- Once the hydrogen evolution ceases, add γ -butyrolactone to the reaction mixture.
- Allow the reaction to stir at room temperature and monitor its progress by TLC.
- Upon completion, carefully quench the reaction by adding saturated ammonium chloride solution.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the residue by column chromatography to yield benzyl 4-hydroxybutanoate.



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Synthesis pathways for benzyl 4-hydroxybutanoate.

Biological Activity and Signaling Pathways

The biological activities of benzyl 4-hydroxybutanoate are not extensively documented in peer-reviewed literature. However, based on its structural components, potential activities can be inferred and are areas for further research.

Potential Antioxidant Activity

Some commercial suppliers suggest that benzyl 4-hydroxybutanoate may possess antioxidant properties.^[1] This activity could stem from the benzyl moiety, which may be capable of scavenging free radicals. Standard antioxidant assays could be employed to quantify this potential activity.

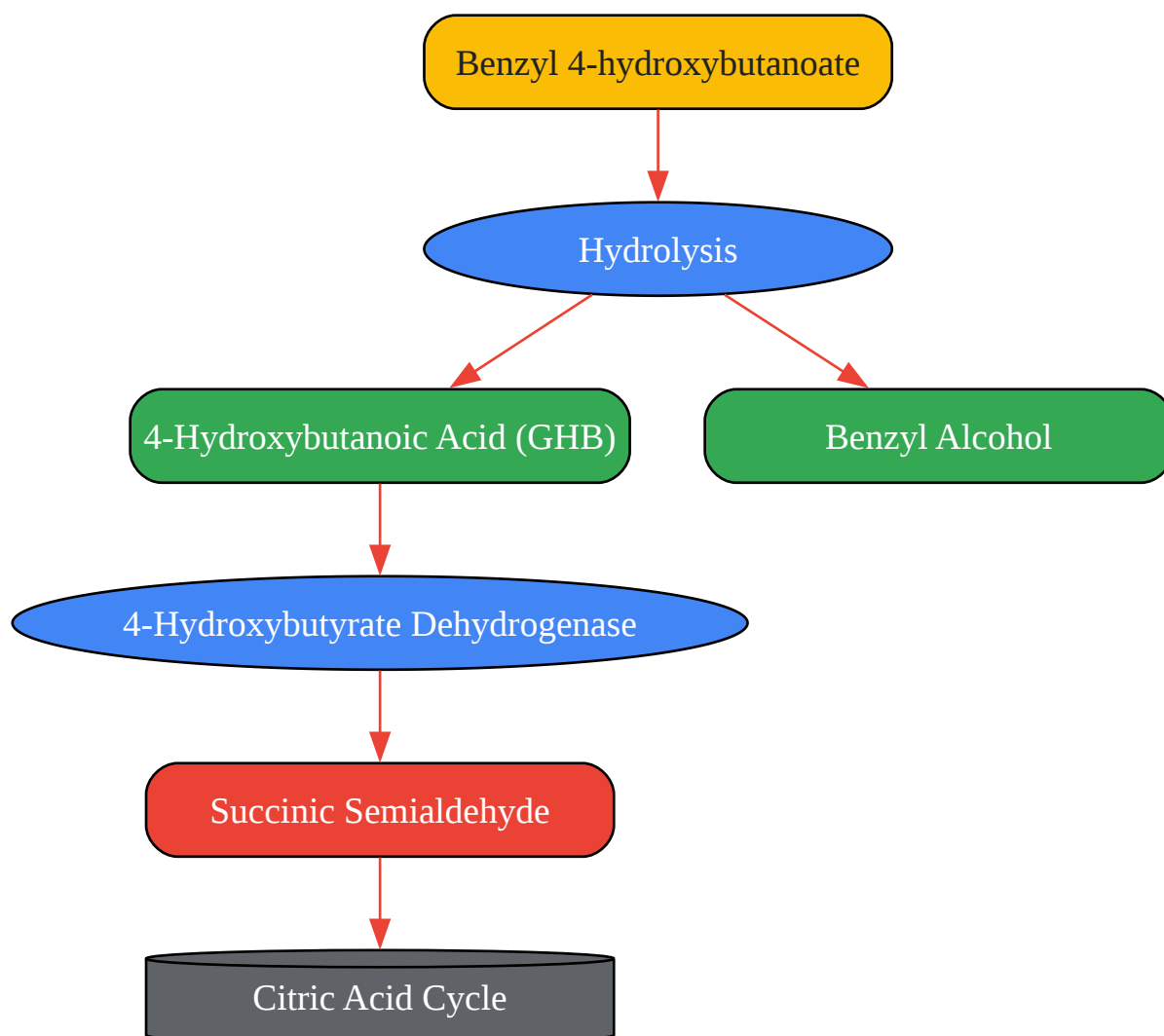
Experimental Protocol: DPPH Radical Scavenging Assay

- Prepare a stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Prepare various concentrations of benzyl 4-hydroxybutanoate in methanol.
- In a 96-well plate, add a fixed volume of the DPPH solution to each well containing different concentrations of the test compound.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at a specific wavelength (typically around 517 nm) using a microplate reader.
- Ascorbic acid or Trolox can be used as a positive control.
- The percentage of radical scavenging activity is calculated, and the IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined.

Interaction with Butanoate Metabolism

Benzyl 4-hydroxybutanoate is an ester of 4-hydroxybutanoic acid (4-HB), also known as gamma-hydroxybutyrate (GHB), a neurotransmitter and psychoactive drug. Upon hydrolysis in vivo, benzyl 4-hydroxybutanoate would release 4-HB and benzyl alcohol. Therefore, its biological effects could be mediated by the metabolic pathways of these two molecules.

4-HB is metabolized by 4-hydroxybutyrate dehydrogenase, which converts it to succinic semialdehyde.^[1] This intermediate then enters the citric acid cycle. It is plausible that benzyl 4-hydroxybutanoate could act as a prodrug of 4-HB, influencing the pathways regulated by this neurotransmitter.



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Potential metabolic fate of benzyl 4-hydroxybutanoate.

Applications and Future Research

Benzyl 4-hydroxybutanoate serves as a versatile building block in organic synthesis for the preparation of more complex molecules.[1] Its potential applications in the pharmaceutical industry could be as a precursor or a prodrug for compounds targeting the central nervous system, given its relationship to 4-HB.[1] In the cosmetic and food industries, it may find use as a fragrance, flavoring agent, or preservative, contingent on thorough safety and efficacy evaluations.[1]

Future research should focus on:

- Detailed spectroscopic characterization to provide a public reference standard.
- In-depth investigation of its biological activities, including quantitative antioxidant assays and elucidation of its metabolic fate and pharmacological effects.
- Exploration of its potential as a prodrug for targeted delivery of 4-hydroxybutanoic acid.
- Toxicological studies to establish a comprehensive safety profile.

Conclusion

Benzyl 4-hydroxybutanoate is a chemical compound with potential applications in various fields. This guide has provided a summary of its chemical structure, properties, and synthesis, along with an overview of its potential biological relevance. The clarification of its nomenclature is essential for accurate scientific communication. Further research is warranted to fully characterize its properties and explore its potential applications in drug development and other industries.

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References

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